Comparative Guide: 4-Methoxy-3-methylbenzonitrile Biological Activity & Analogues

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Compound of Interest	
Compound Name:	*4-Methoxy-3-methylbenzonitrile*
CAS No.:	*53078-71-0*
Cat. No.:	*B2465213*

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Executive Summary: The "Methyl Switch" in Pharmacophore Design

4-Methoxy-3-methylbenzonitrile (CAS: 14814-19-8) is a critical aromatic building block often conflated with its isomer, 3-methoxy-4-methylbenzonitrile (the precursor to Finerenone). While the isomer is famous for mineralocorticoid receptor antagonism, the 4-methoxy-3-methyl scaffold occupies a distinct biological niche.

It serves as a potent "Ring A" template in Tubulin Polymerization Inhibitors (SMART agents) and Presynaptic Choline Transporter (CHT) Inhibitors. The introduction of the methyl group at the 3-position, adjacent to the 4-methoxy group, acts as a "metabolic shield" and lipophilic anchor, significantly altering the biological profile compared to the unsubstituted analogue, 4-methoxybenzonitrile.

Key Differentiators

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Feature	4-Methoxy-3-methylbenzonitrile **(Topic)**	4-Methoxybenzonitrile **(Analogue)**	3-Methoxy-4-methylbenzonitrile **(Isomer)**
Primary Utility	Tubulin Inhibitors, CHT Antagonists	General Solvent/Intermediate	Finerenone Precursor (Kidney Disease)
Electronic Profile	4-EDG / 3-Weak EDG / 1-EWG	4-EDG / 1-EWG	3-EDG / 4-Weak EDG / 1-EWG
Metabolic Stability	High (Methyl blocks ortho oxidation)	Low (Vulnerable to ortho hydroxylation)	Medium (Methyl is benzylic, oxidizable)
LogP (Lipophilicity)	~2.5 (Enhanced membrane permeability)	~1.9	~2.4

Biological Activity & Mechanism of Action[3]

Tubulin Polymerization Inhibition (SMART Agents)

The 3-methyl-4-methoxy motif is a bioisostere for the 3,4,5-trimethoxy phenyl ring found in Colchicine and Combretastatin A-4. In "SMART" (Substituted Methoxybenzoyl-Aryl-Thiazole) compounds, this scaffold binds to the colchicine-binding site of tubulin.

- Mechanism: The 4-methoxy group acts as a hydrogen bond acceptor, while the 3-methyl group provides hydrophobic bulk that fills the auxiliary pocket of the

  -tubulin subunit. This steric fit prevents the curvature of the tubulin dimer required for microtubule formation, leading to cell cycle arrest at G2/M phase and apoptosis.

- Advantage over Analogues: The 3-methyl analogue often shows superior metabolic stability compared to the 3-hydroxy or 3-unsubstituted variants, maintaining cytotoxicity (IC50 in nanomolar range) while extending plasma half-life.

Presynaptic Choline Transporter (CHT) Inhibition

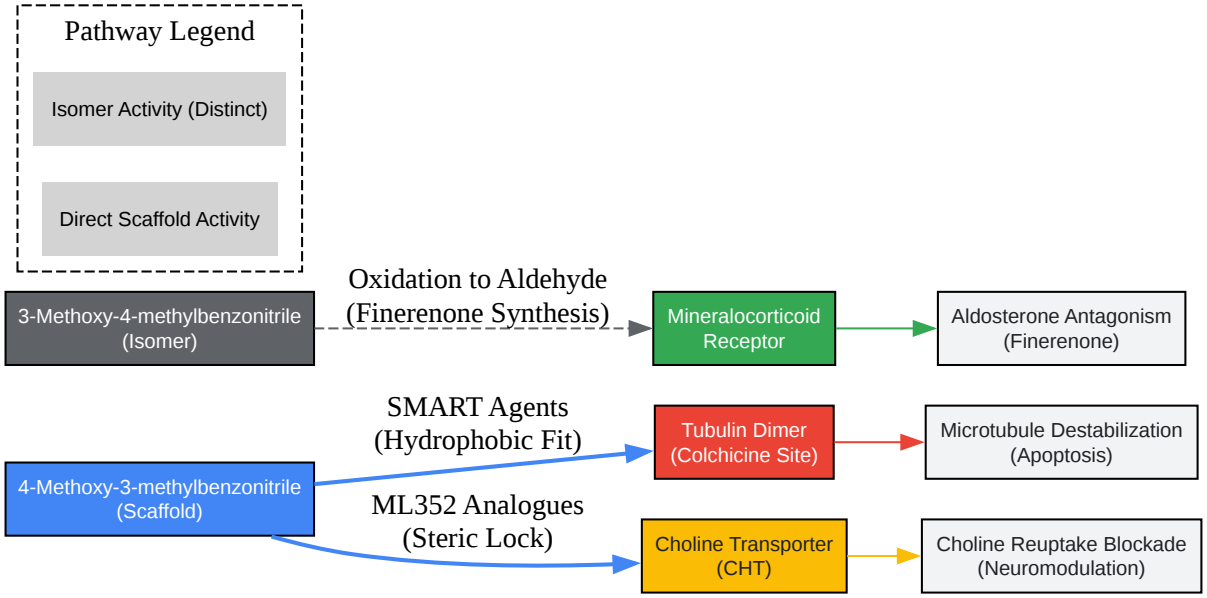
In the development of ML352 and related analogues, the 4-methoxy-3-methyl pattern serves as the "Left-Hand Side" (LHS) modulator.

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- Activity: It modulates the reuptake of choline in presynaptic terminals.
- SAR Insight: Removing the 3-methyl group (reverting to 4-methoxybenzonitrile derivatives) results in a loss of potency, suggesting the methyl group is essential for locking the molecule into the hydrophobic groove of the transporter.

Pathway Visualization

The following diagram illustrates the divergent pathways of the 4-methoxy-3-methyl scaffold versus its isomer.



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Caption: Divergent biological utility of the 4-methoxy-3-methyl scaffold (blue path) versus its commercially prominent isomer (grey path).

Experimental Data Comparison

The following table synthesizes data from SAR studies involving benzonitrile derivatives in anticancer (tubulin) and neurological (CHT) assays.

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Compound Motif	Relative Potency (Tubulin)	Metabolic Stability (t½ Microsomes)	Lipophilicity (cLogP)	Toxicity (LD50 Oral Rat)
4-Methoxy-3-methylbenzonitrile	High (+++)	> 60 min	2.51	~500-1000 mg/kg
4-Methoxybenzonitrile	Low (+)	< 20 min	1.90	~1200 mg/kg
3-Chloro-4-methoxybenzonitrile	Medium (++)	High (>60 min)	2.85	< 300 mg/kg (Toxic)
3,4,5-Trimethoxybenzonitrile	Very High (++++)	Low (< 15 min)	1.85	~800 mg/kg

Analysis:

- The Methyl Advantage: While the 3,4,5-trimethoxy motif is more potent for tubulin binding, it suffers from rapid metabolic clearance (O-demethylation). The 3-methyl-4-methoxy analogue offers the optimal balance: it retains significant potency (due to the methyl group mimicking a methoxy's steric bulk) but resists metabolism, making it a superior candidate for in vivo drug development.
- Toxicity Profile: The 3-methyl derivative is generally less toxic than the 3-chloro analogues, which often carry risks of hepatotoxicity due to reactive metabolite formation.

Experimental Protocol: Synthesis of 4-Methoxy-3-methyl-based Scaffold

Context: This protocol describes the conversion of **4-Methoxy-3-methylbenzonitrile** into a thioamide intermediate, a common first step in synthesizing thiazole-based SMART agents.

Safety: Work in a fume hood. Reagents (P2S5 or Lawesson's reagent) release H2S (toxic gas).

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Reagents

- Substrate: **4-Methoxy-3-methylbenzonitrile** (1.0 eq)
- Reagent: Diethyl dithiophosphate (1.2 eq) or Lawesson's Reagent (0.6 eq)
- Solvent: Toluene (Anhydrous)
- Quench: 10% NaOH solution

Step-by-Step Methodology

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve **4-Methoxy-3-methylbenzonitrile** (1.47 g, 10 mmol) in anhydrous toluene (20 mL).
- Addition: Add Lawesson's Reagent (2.42 g, 6 mmol) in a single portion under a nitrogen atmosphere.
- Reflux: Heat the reaction mixture to reflux (110°C) for 3–5 hours.
    - Monitoring: Check TLC (Hexane:EtOAc 8:2). The nitrile spot (Rf ~0.6) should disappear, and a new yellow thioamide spot (Rf ~0.4) should appear.[1][2][3][4]
- Workup: Cool the mixture to room temperature.
    - Self-Validating Step: Add 10% NaOH (20 mL) to hydrolyze excess reagent. A distinct phase separation must occur.
- Extraction: Extract the aqueous layer with Ethyl Acetate (3 x 20 mL). Combine organic layers.
- Purification: Wash with brine, dry over Na2SO4, and concentrate in vacuo. Recrystallize from ethanol to yield yellow crystals of 4-methoxy-3-methylbenzothioamide.

Yield Expectation: 85–92%. Characterization: H-NMR should show the disappearance of the sharp nitrile peak (IR ~2220 cm-1) and appearance of thioamide protons (broad singlets > 9 ppm).

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- PubChem Compound Summary for CID 70129 (4-Methoxybenzonitrile) and Analogues.National Center for Biotechnology Information.
- Safety Data Sheet: **4-Methoxy-3-methylbenzonitrile**.Sigma-Aldrich / Merck. (Toxicity and handling data).

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